

# A Comprehensive Technical Guide to (8E)-8-Dodecenyl Acetate

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## Compound of Interest

Compound Name: 8-Dodecenyl acetate, (8E)-

Cat. No.: B110282

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## Introduction

(8E)-8-Dodecenyl acetate is a significant semiochemical, primarily recognized for its role as an insect sex pheromone. It is a key component in the chemical communication of numerous lepidopteran species, making it a focal point of research in chemical ecology, pest management, and the development of biorational insecticides. This technical guide provides an in-depth overview of its chemical properties, synthesis, biological function, and methods of analysis, tailored for a scientific audience.

## Chemical Identification and Properties

The nomenclature and key identifiers for (8E)-8-Dodecenyl acetate are fundamental for accurate scientific communication and procurement. Its official IUPAC name is [(E)-dodec-8-enyl] acetate[1]. The compound is registered under the CAS Number 38363-29-0[1].

A summary of its physicochemical properties is presented in Table 1. This data is crucial for its application in various experimental and field settings, influencing its volatility, solubility in different media, and stability.

Table 1: Physicochemical Properties of (8E)-8-Dodecenyl Acetate

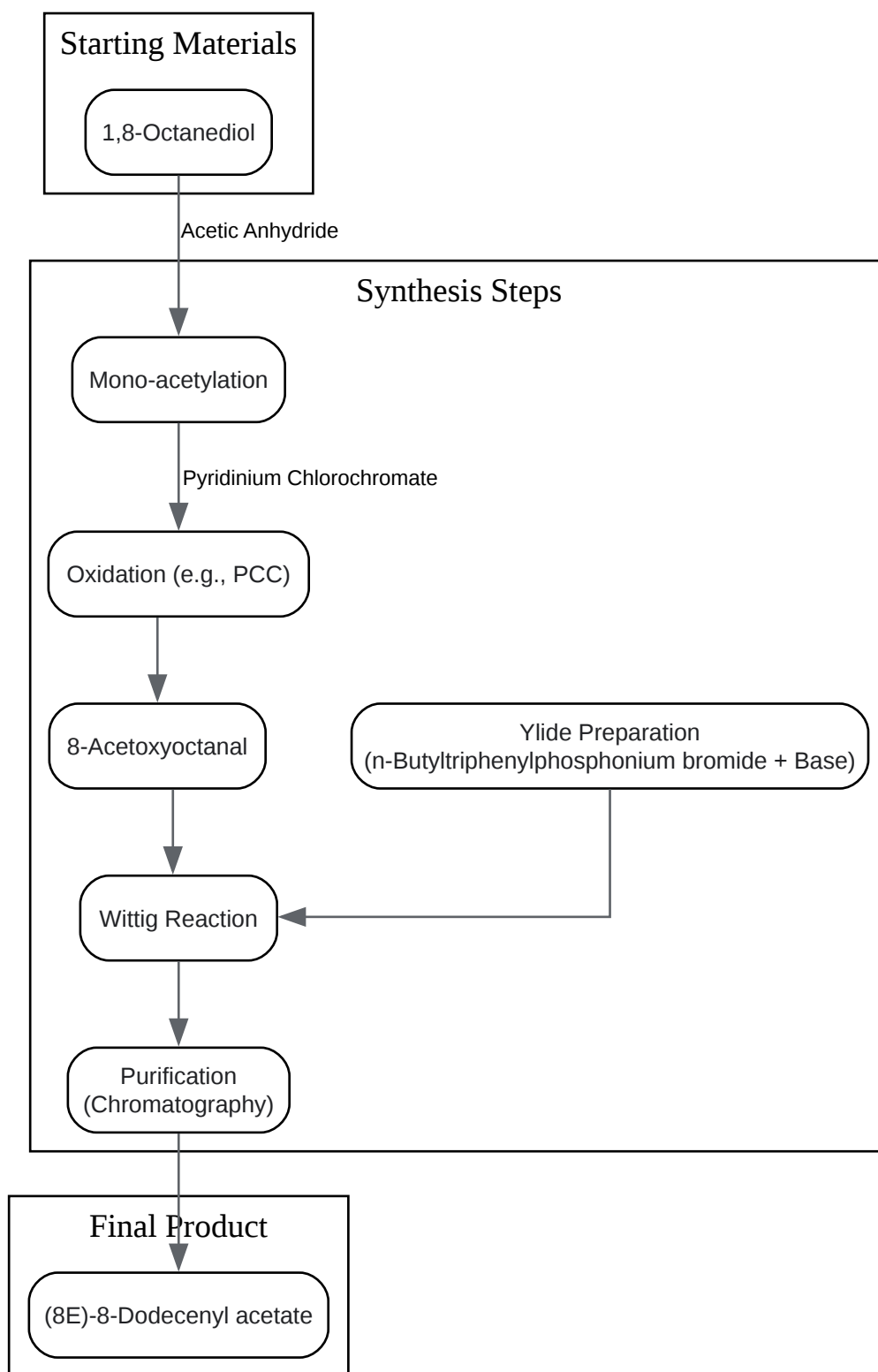
Property	Value	Reference
Molecular Formula	C <sub>14</sub> H <sub>26</sub> O <sub>2</sub>	[1]
Molecular Weight	226.35 g/mol	[1]
Boiling Point	300.1 ± 21.0 °C at 760 mmHg	[2]
Density	0.881 ± 0.06 g/cm <sup>3</sup>	[2]
Water Solubility	0.71 mg/L at 20°C	[3]
logP (Octanol/Water Partition Coefficient)	4.246	[4]
Kovats Retention Index (Standard non-polar)	1564 - 1593.7	[1]

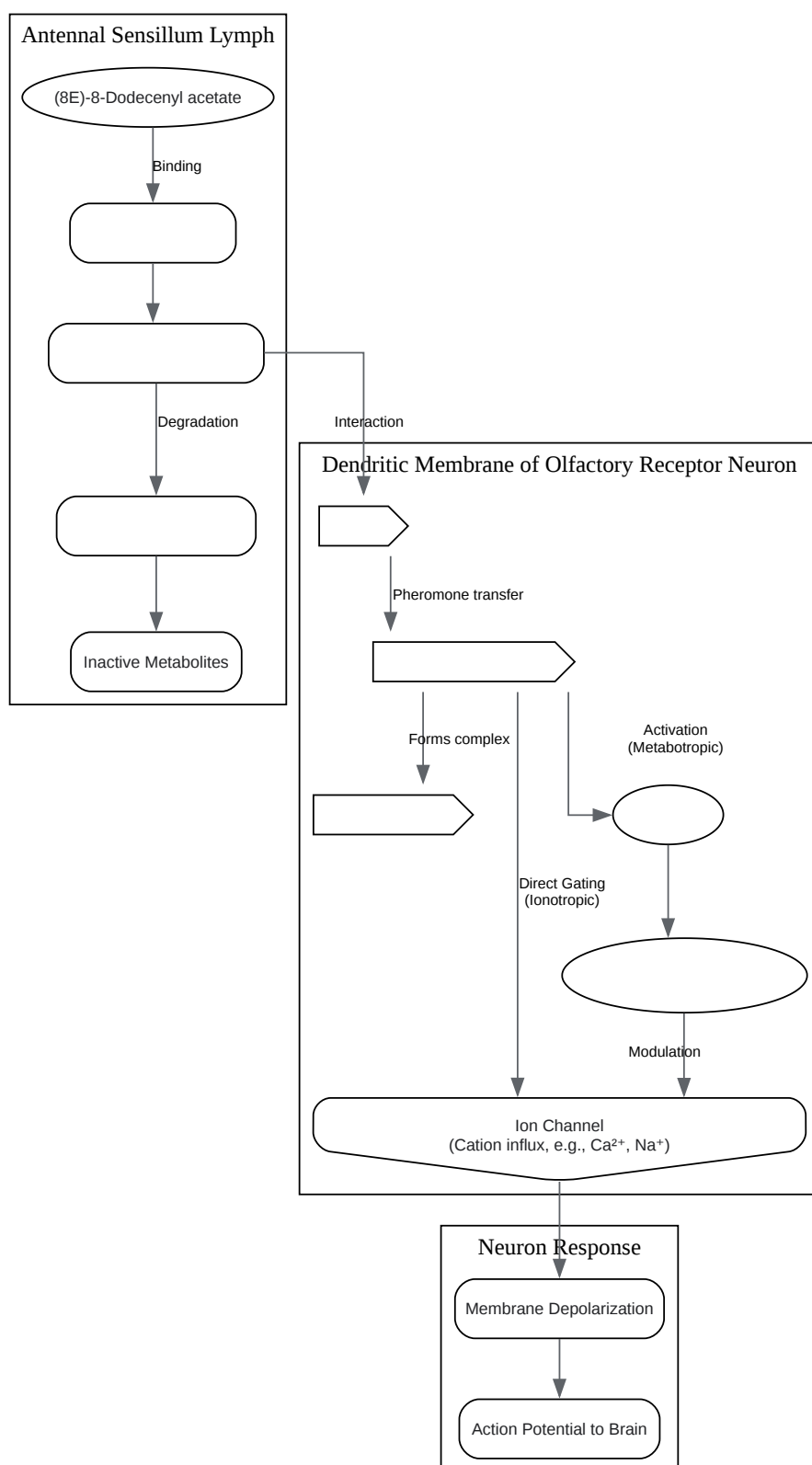
## Synthesis and Experimental Protocols

The synthesis of (8E)-8-Dodecenyl acetate with high stereoisomeric purity is critical for its biological activity. Several synthetic routes have been developed, with the Wittig reaction being a prominent method for establishing the E-configured double bond.

### General Synthesis Workflow via Wittig Reaction

A common strategy involves the reaction of an 8-carbon aldehyde with a 4-carbon ylide. The stereochemical outcome of the Wittig reaction can be controlled by the choice of reagents and reaction conditions to favor the (E)-isomer.





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## References

- 1. 8-Dodecenyl acetate, (8E)- | C<sub>14</sub>H<sub>26</sub>O<sub>2</sub> | CID 5363237 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. (E)-8-DODECEN-1-YL ACETATE | 38363-29-0 [amp.chemicalbook.com]
- 3. (E)-dodec-8-enyl acetate [sitem.herts.ac.uk]
- 4. 8-Dodecen-1-ol, acetate, (Z)- (CAS 28079-04-1) - Chemical & Physical Properties by Cheméo [chemeo.com]
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